

Personal protective equipment for handling 1-Chloro-3-methoxypropane

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Compound of Interest

Compound Name: 1-Chloro-3-methoxypropane

Cat. No.: B029878

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Essential Safety and Handling Guide for 1-Chloro-3-methoxypropane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Chloro-3-methoxypropane** (CAS No. 36215-07-3) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Quantitative Safety Data

A summary of the key quantitative safety and physical properties of **1-Chloro-3-methoxypropane** is presented below for quick reference and risk assessment.

Property	Value	Citation(s)
Molecular Formula	C ₄ H ₉ ClO	[1][2]
Molecular Weight	108.57 g/mol	
Appearance	Colorless transparent liquid	[2]
Density	0.966 - 1.0 g/cm ³ at 20°C	[1][2]
Boiling Point	99 - 114 °C	[2]
Melting Point	< -70 °C	
Flash Point	18 - 28 °C	[2]
Vapor Pressure	44.0 mmHg at 25°C	[1]
Autoignition Temperature	205 °C	
Purity	≥ 98.0% (GC)	

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **1-Chloro-3-methoxypropane**. [3] Personnel should be thoroughly trained in the proper use, removal, and disposal of all PPE.

- **Hand Protection:** Wear chemically resistant gloves. Butyl rubber or neoprene gloves are recommended for handling chlorinated compounds. [3][4] Always inspect gloves for tears or punctures before use and replace them immediately if contaminated. [3]
- **Eye and Face Protection:** Chemical splash goggles are required at all times. [3] When there is a significant risk of splashing, a face shield must be worn in addition to goggles. [5]
- **Skin and Body Protection:** A flame-resistant lab coat is mandatory. [6] For procedures with a higher risk of splashes or spills, a chemically resistant apron should be worn over the lab coat. [3] Long pants and closed-toe shoes are required in the laboratory at all times. [3][7]
- **Respiratory Protection:** All handling of **1-Chloro-3-methoxypropane** must be conducted in a certified chemical fume hood to prevent the inhalation of vapors. [7][8]

Operational Plan: Handling and Use

Adherence to a strict operational plan is crucial for minimizing the risk of exposure and ensuring a safe laboratory environment.

Preparation and Precautionary Measures

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **1-Chloro-3-methoxypropane**.^[7]
- Work Area: All manipulations of **1-Chloro-3-methoxypropane** must be performed within a properly functioning chemical fume hood.^{[6][8]}
- Eliminate Ignition Sources: This compound is highly flammable.^[9] Ensure that the work area is free of open flames, sparks, and hot surfaces.^{[8][10]} Use spark-free equipment.^[10]
- Spill Kit: Ensure a spill kit appropriate for flammable and halogenated organic liquids is readily accessible.

Handling the Chemical

- Weighing and Transferring: Conduct all weighing and transferring operations within the chemical fume hood.^[8] Use a disposable weighing boat to prevent contamination. When transferring, slowly add the chemical to avoid splashing.
- Heating: Do not heat **1-Chloro-3-methoxypropane** with an open flame.^[8] Use a heating mantle, oil bath, or other controlled heating source.
- Grounding: When transferring from a metal container, ensure that the container is properly grounded to prevent the buildup of static electricity.^{[6][10]}

Post-Handling Procedures

- Decontamination: Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) followed by soap and water.^[3] Dispose of all cleaning materials as hazardous waste.^[3]

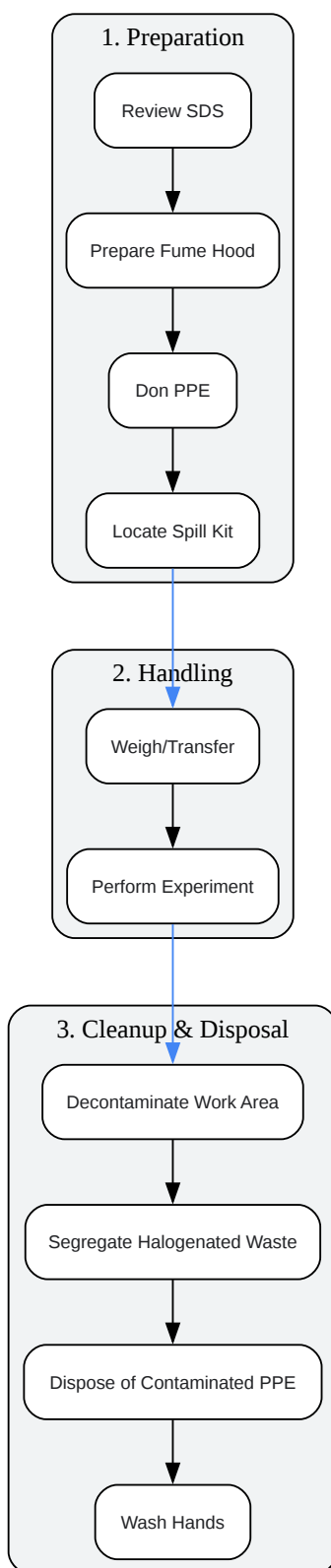
- PPE Removal: Carefully remove gloves and other disposable PPE to avoid skin contamination.[\[3\]](#) Dispose of them in the designated hazardous waste container.[\[3\]](#)
- Hand Washing: Thoroughly wash hands with soap and water after removing PPE.[\[3\]](#)

Disposal Plan

Proper disposal of **1-Chloro-3-methoxypropane** and its contaminated waste is critical to ensure environmental protection and regulatory compliance.

- Waste Segregation: **1-Chloro-3-methoxypropane** is a halogenated organic compound.[\[11\]](#) It must be collected in a designated, properly labeled, and sealed hazardous waste container for halogenated organic waste.[\[11\]](#)[\[12\]](#)[\[13\]](#) Do not mix with non-halogenated waste.[\[13\]](#)[\[14\]](#)
- Container Labeling: The waste container must be clearly labeled as "Hazardous Waste," "Halogenated Organic Waste," and list "**1-Chloro-3-methoxypropane**" as a component.[\[12\]](#)[\[14\]](#)
- Contaminated Materials: All materials that have come into contact with **1-Chloro-3-methoxypropane**, including gloves, weighing boats, and cleaning materials, must be disposed of as hazardous waste in the same designated container.[\[7\]](#)
- Storage of Waste: Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources, until it is collected by authorized personnel.[\[15\]](#)

Workflow for Safe Handling of 1-Chloro-3-methoxypropane



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